

Masoprocol Overview and Identification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Masoprocol

CAS No.: 27686-84-6

Cat. No.: S597253

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The table below summarizes key identifying information for **Masoprocol**, primarily defined as a potent lipoxygenase inhibitor with research applications in type II diabetes and previously approved for actinic keratoses [1] [2] [3].

Property	Description
CAS Number	27686-84-6 [1] [4] [2]
Generic Name	Masoprocol [3]
Synonyms	meso-Nordihydroguaiaretic acid (meso-NDGA), Actinex, Dihydronguaiaretic Acid [1] [2]
IUPAC Name	4-[(2S,3R)-4-(3,4-dihydroxyphenyl)-2,3-dimethylbutyl]benzene-1,2-diol [3]
Molecular Formula	$C_{18}H_{22}O_4$ [2] [3]
Molecular Weight	302.36 g/mol [2] [3]
Mechanism of Action	Potent lipoxygenase inhibitor; interferes with arachidonic acid metabolism. Also a weaker cyclooxygenase inhibitor and antioxidant [1] [3].
Research Applications	Investigated for type II diabetes (antihyperglycemic, reduces hepatic triglyceride); previously used for actinic keratoses [2] [3].

Property	Description
Physical Form	Off-white to light yellow solid [2]
Melting Point	185.5 °C [3]

Analytical Method Validation Parameters

For any API like **Masoprocol**, validating your analytical methods is critical. The following table outlines standard parameters to test, based on general regulatory guidelines for analytical method validation [5]. You would need to establish and document specific acceptance criteria for each parameter suitable for your intended use.

Validation Parameter	Definition & Purpose	Typical Methodology & Acceptance Criteria
Accuracy	Closeness between accepted reference value and found value [5].	Compare results to a standard reference material or a second validated method. Report as % recovery.
Precision	Closeness of agreement between individual test results from repeated analyses. Includes repeatability and intermediate precision [5].	Analyze a minimum of nine determinations over three concentration levels. Report as % Relative Standard Deviation (% RSD).
Specificity	Ability to measure the analyte accurately in the presence of other components [5].	Demonstrate resolution from closely eluting compounds. Use peak purity tests (PDA, MS).
Linearity & Range	Linearity: ability to get results proportional to concentration. Range: interval with acceptable precision, accuracy, linearity [5].	Minimum five concentration levels. Report correlation coefficient (r^2), calibration curve.

Validation Parameter	Definition & Purpose	Typical Methodology & Acceptance Criteria
Limit of Detection (LOD) / Quantitation (LOQ)	LOD: lowest detectable concentration. LOQ: lowest quantifiable concentration with precision/accuracy [5].	Signal-to-noise (e.g., 3:1 LOD, 10:1 LOQ). Analyze samples at the limit to confirm.
Robustness	Capacity to remain unaffected by small, deliberate variations in method parameters [5].	Test influence of small changes (e.g., pH, temperature, mobile phase composition).

Troubleshooting and FAQs

Here are some common experimental issues and guidance based on general laboratory practice and the information available.

Q: What are the stability and solubility considerations for Masoprocol?

- **Solubility:** It is highly soluble in DMSO (≥ 100 mg/mL). For in vivo studies, it can be formulated in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline, or similar vehicles [2].
- **Stability:** Stock solutions should be protected from light. It is recommended to store solutions at -20°C for one month or -80°C for six months, avoiding repeated freeze-thaw cycles [2].

Q: How can I confirm the identity and purity of Masoprocol in my lab?

- **Identification:** Techniques like High-Resolution Mass Spectrometry (HRMS) can be used for fast screening and identification. The protonated molecular ion $[M+H]^+$ is typically the most abundant species [6].
- **Purity & Impurities:** For quantitative purity analysis, HPLC-UV or HPLC-MS are standard. To demonstrate specificity, a peak-purity test using Photodiode-Array (PDA) detection or Mass Spectrometry (MS) is highly recommended to ensure the main peak is due to a single component and free from co-eluting impurities [5].

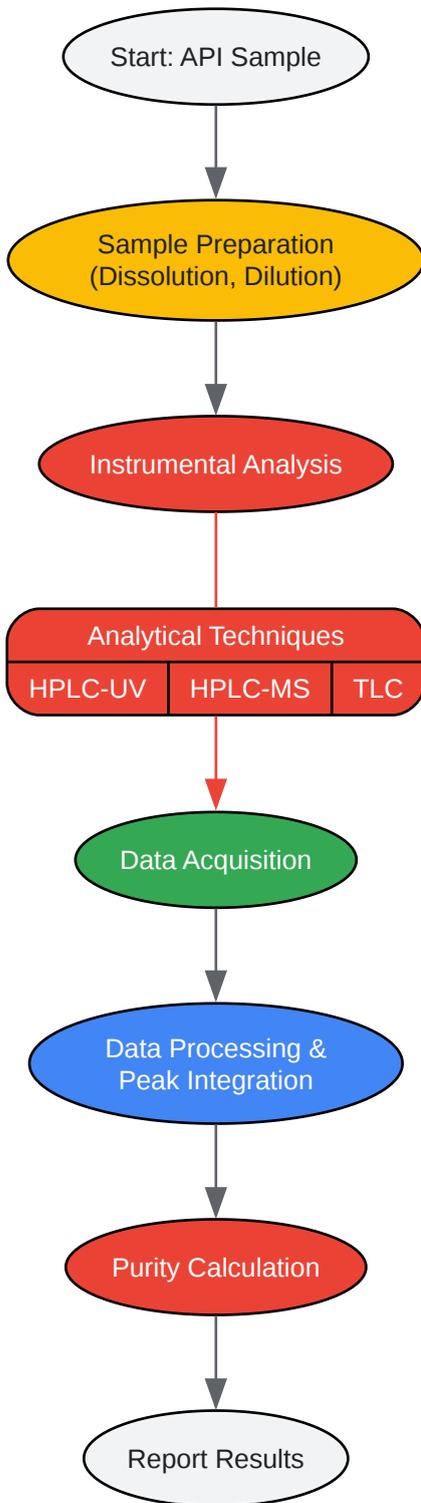
Q: Where can I source Masoprocol, and what should I look for?

- **Suppliers:** The compound is available from several chemical manufacturers and suppliers specializing in research compounds [4] [2].

- **Quality Assurance:** When contacting suppliers, specify your required quality, such as compliance with a particular monograph (USP, Ph. Eur.), and request a Certificate of Analysis (CoA). Inquire about the availability of a Drug Master File (DMF), which provides confidential details about the manufacturing process to regulatory authorities [4].

Experimental Workflow for API Purity Assessment

The diagram below outlines a generalized workflow for assessing the purity of an API like **Masoprocol**, from sample preparation through data analysis.



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API Purity Analysis Workflow: This chart illustrates the standard operational path for determining the purity of an Active Pharmaceutical Ingredient (API), from initial sample preparation to final reporting.

Key Considerations for Your Research

- **Consult Official Sources:** For definitive quality standards, always check the current editions of official pharmacopoeias like the United States Pharmacopeia (USP), even if a specific monograph for **Masoprocol** is not publicly listed.
- **Supplier Collaboration:** Work closely with your API supplier. They can often provide valuable technical data, including suggested analytical methods and impurity profiles from their Drug Master File (DMF) [4].
- **Method Specificity:** Given that **Masoprocol** is a lipoxygenase and cyclooxygenase inhibitor, if you are researching its mechanism, your bioanalytical methods will need to be highly specific to distinguish it from endogenous compounds in complex matrices [1] [3].

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